

NMR Characterization of Hexanediols: A Comparative Guide for Researchers

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Compound of Interest

Compound Name: 1,5-Dichlorohexane

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For researchers and professionals in drug development and chemical synthesis, precise analytical characterization of synthesized compounds is paramount. This guide provides a comparative analysis of the Nuclear Magnetic Resonance (NMR) spectroscopic data for 1,5-hexanediol, a product synthesized from **1,5-dichlorohexane**, and its structural isomer, 1,6-hexanediol, a common alternative.

This document outlines the experimental protocols for the synthesis of these diols and presents their ^1H and ^{13}C NMR data in a clear, tabular format to facilitate easy comparison.

Understanding the subtle differences in their NMR spectra is crucial for confirming the identity and purity of these compounds in a laboratory setting.

Data Presentation: ^1H and ^{13}C NMR Data

The following tables summarize the quantitative ^1H and ^{13}C NMR data for the starting material, **1,5-dichlorohexane**, the synthesized product, 1,5-hexanediol, and the comparative compound, 1,6-hexanediol.

Table 1: ^1H NMR Spectral Data

Compound	Proton Assignment	Chemical Shift (δ , ppm)	Multiplicity	Coupling Constant (J, Hz)	Integration
1,5-Dichlorohexane	H1, H1'	1.78	m	-	4H
	H2, H2'	1.50	m	-	4H
	H3, H4	3.55	t	6.6	4H
1,5-Hexanediol	H1, H1'	1.44	m	-	4H
	H2, H2'	1.57	m	-	4H
	H3, H4	3.62	t	6.5	4H
	OH	2.42	s	-	2H
1,6-Hexanediol	H1, H1', H6, H6'	1.38	p	6.7	4H
	H2, H2', H5, H5'	1.57	p	6.7	4H
	H3, H3', H4, H4'	3.63	t	6.6	4H
	OH	1.85	s	-	2H

Table 2: ¹³C NMR Spectral Data

Compound	Carbon Assignment	Chemical Shift (δ , ppm)
1,5-Dichlorohexane	C1, C5	45.1
C2, C4	32.5	
C3	26.6	
1,5-Hexanediol	C1, C6	62.8
C2, C5	32.6	
C3, C4	25.7	
1,6-Hexanediol	C1, C6	62.9
C2, C5	32.8	
C3, C4	25.9	

Experimental Protocols

Synthesis of 1,5-Hexanediol from 1,5-Dichlorohexane (Hydrolysis)

This protocol describes a representative procedure for the hydrolysis of **1,5-dichlorohexane** to 1,5-hexanediol.

- **Reaction Setup:** A solution of **1,5-dichlorohexane** (1 equivalent) in a suitable solvent (e.g., a mixture of water and a phase-transfer catalyst or a water-miscible organic solvent like dioxane) is prepared in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- **Hydrolysis:** An aqueous solution of a base, such as sodium hydroxide or potassium carbonate (2.2 equivalents), is added to the flask.
- **Reaction Conditions:** The reaction mixture is heated to reflux (typically 80-100 °C) and stirred vigorously for several hours (e.g., 12-24 hours) to ensure complete conversion. The progress of the reaction can be monitored by thin-layer chromatography (TLC) or gas chromatography (GC).

- **Workup:** After cooling to room temperature, the reaction mixture is neutralized with a dilute acid (e.g., HCl). The product is then extracted with an organic solvent (e.g., ethyl acetate). The organic layers are combined, washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure.
- **Purification:** The crude product is purified by column chromatography on silica gel or by distillation to yield pure 1,5-hexanediol.
- **NMR Sample Preparation:** A small amount of the purified product is dissolved in a deuterated solvent (e.g., CDCl₃ or D₂O) for NMR analysis.

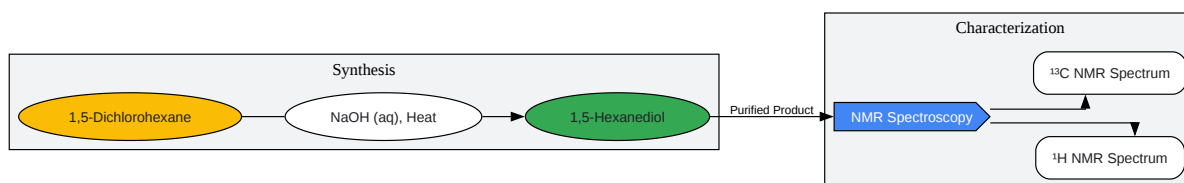
Alternative Synthesis: 1,6-Hexanediol from Adipic Acid (Hydrogenation)

A common industrial method for producing 1,6-hexanediol is the hydrogenation of adipic acid or its esters.^[1]

- **Esterification:** Adipic acid is first esterified with an alcohol (e.g., methanol) in the presence of an acid catalyst to form the corresponding diester (dimethyl adipate).^[1]
- **Hydrogenation:** The adipate ester is then subjected to high-pressure hydrogenation in the presence of a suitable catalyst, such as a copper-based or ruthenium-based catalyst.^[1]
- **Reaction Conditions:** The reaction is typically carried out at elevated temperatures and pressures.^[1]
- **Purification:** The resulting 1,6-hexanediol is purified by distillation.^[1]
- **NMR Sample Preparation:** A sample of the purified 1,6-hexanediol is dissolved in a deuterated solvent for NMR analysis.

Visualization of Synthetic Pathway and Characterization

The following diagram illustrates the synthesis of 1,5-hexanediol from **1,5-dichlorohexane** and its subsequent NMR characterization.



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Caption: Synthetic pathway of 1,5-hexanediol and its NMR characterization workflow.

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References

- 1. US8124815B2 - Process for preparing 1,6-hexanediol - Google Patents [patents.google.com]
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